

Navigating the Safety Profile of Cyclopropylmethyl bromide-d4: A Technical Guide

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Compound of Interest

Compound Name: Cyclopropylmethyl bromide-d4

Cat. No.: B12393003

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Cyclopropylmethyl bromide-d4** (CAS No. 1219805-93-2). Due to the limited availability of a detailed Safety Data Sheet (SDS) specifically for the deuterated compound, this document leverages data from the well-characterized non-deuterated analogue, Cyclopropylmethyl bromide (CAS No. 7051-34-5), as a primary reference for safety and handling protocols. The isotopic labeling is not expected to significantly alter the chemical's hazardous properties.

Core Safety & Physical Data

Cyclopropylmethyl bromide is classified as a flammable liquid that is harmful if swallowed and causes skin and eye irritation.[1][2][3] The toxicological properties of the deuterated form have not been fully investigated.[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties for both **Cyclopropylmethyl bromide-d4** and its non-deuterated analogue are presented below for comparative analysis.

Property	Cyclopropylmethyl bromide-d4	Cyclopropylmethyl bromide
CAS Number	1219805-93-2[5]	7051-34-5
Molecular Formula	C4H3D4Br	C4H7Br
Molecular Weight	139.03 g/mol	135.00 g/mol
Appearance	Liquid	Liquid
Boiling Point	Not available	105-107 °C
Flash Point	Not available	41 °C (105.8 °F)
Density	Not available	1.392 g/cm ³
Solubility	Soluble in DMSO (10 mM)	Not available
Refractive Index	Not available	1.475-1.479

Toxicological Information

Detailed quantitative toxicological data such as LD50 and LC50 values for **Cyclopropylmethyl bromide-d4** are not readily available. The primary known health hazards are based on the non-deuterated form.

Hazard	Description
Acute Oral Toxicity	Harmful if swallowed.
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye irritation.
Respiratory Irritation	May cause respiratory irritation.

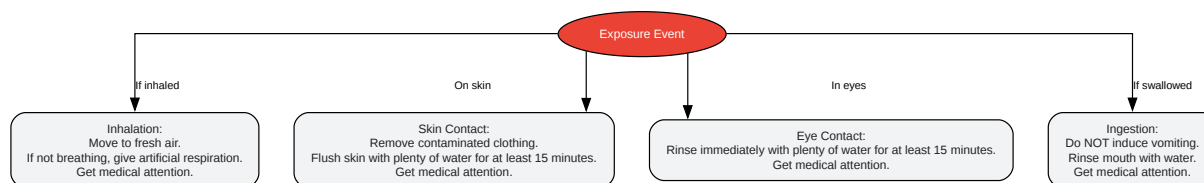
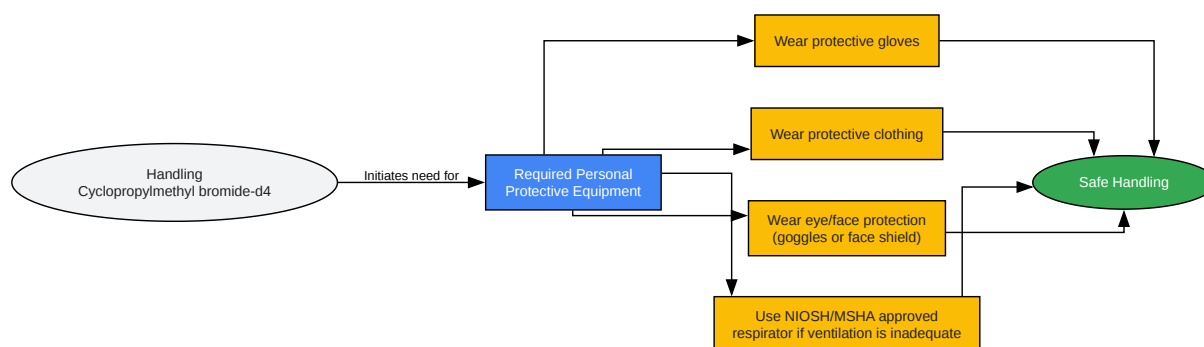
Note: The toxicological properties have not been fully investigated. Overexposure may result in serious illness or death.

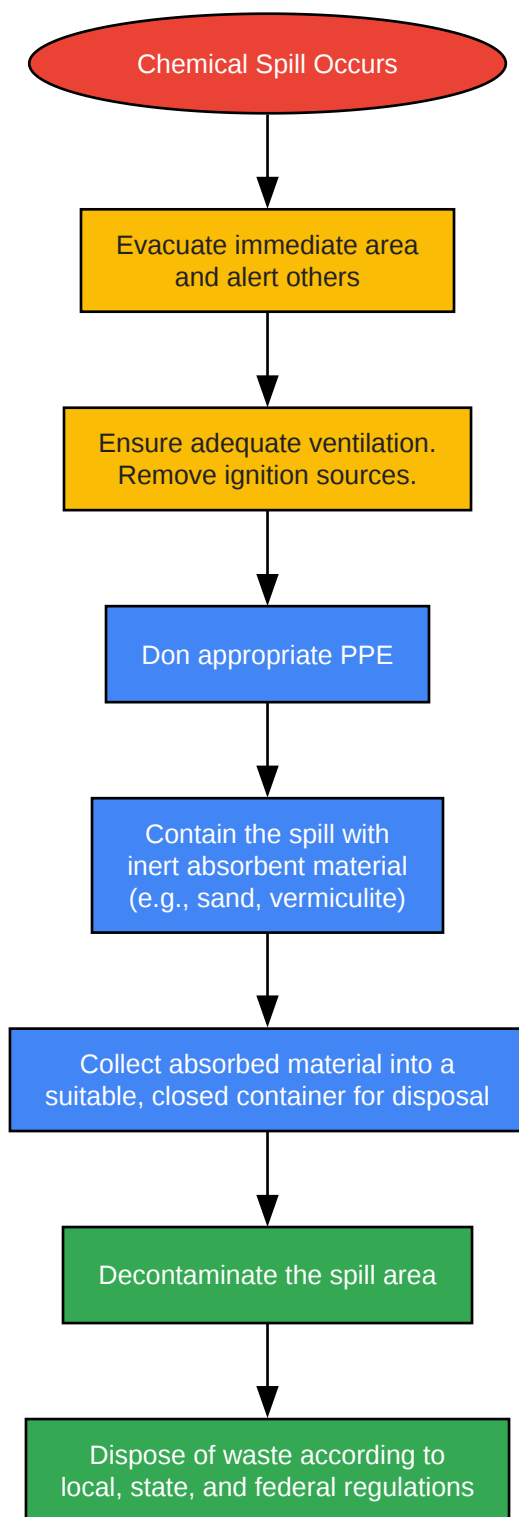
Experimental Protocols: Handling and Emergency Procedures

Given the hazardous nature of this compound, strict adherence to safety protocols is mandatory. The following sections outline essential procedures derived from SDS information for the non-deuterated analogue.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense when handling **Cyclopropylmethyl bromide-d4**.





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References

- 1. fishersci.com [fishersci.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. Cyclopropylmethyl-d4 Bromide | CymitQuimica [cymitquimica.com]
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